

# Application Notes and Protocols for E-3-(METHYL PHENYL AMINO)-2-PROPENAL

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## Compound of Interest

Compound Name: *E*-3-(METHYL PHENYL AMINO)-2-PROPENAL

Cat. No.: B023326

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This document provides detailed application notes and protocols for the handling and storage of **E-3-(METHYL PHENYL AMINO)-2-PROPENAL**, also known as trans 3-(N-Methylanilino)acrolein. This compound is utilized in various organic synthesis and proteomics research applications.<sup>[1]</sup> Due to the presence of a propenal moiety, this compound and its parent compound, acrolein, are known for their reactivity and potential toxicity, necessitating careful handling and storage to ensure personnel safety and maintain compound integrity.

## Compound Information

Property	Value	Source
Chemical Name	E-3-(METHYL PHENYL AMINO)-2-PROPENAL	-
Synonyms	trans 3-(N-Methylanilino)acrolein, (E)-3-(Methylphenylamino)-2-propenal	[1][2]
CAS Number	34900-01-1	[2]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO	[2]
Molecular Weight	161.20 g/mol	[2]
Appearance	Yellow to Very Dark Brown Solid	[2]
Storage Temperature	2-8°C (Refrigerator)	[2]

## Safety Precautions and Personal Protective Equipment (PPE)

Given the reactive nature of the acrolein functional group, stringent safety measures are paramount. While a complete Safety Data Sheet (SDS) for this specific compound is not publicly available, the handling procedures for acrolein provide a strong baseline for necessary precautions.

Hazard Category	Recommended Precautions & PPE
Inhalation	Handle exclusively in a certified chemical fume hood. Avoid creating dust.
Skin Contact	Wear nitrile or neoprene gloves, a fully buttoned lab coat, and closed-toe shoes.
Eye Contact	Use chemical safety goggles or a face shield.
Ingestion	Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Experimental Protocols

### General Handling and Dispensing Protocol

This protocol outlines the procedure for safely handling and dispensing **E-3-(METHYL PHENYL AMINO)-2-PROPENAL** powder.

Materials:

- **E-3-(METHYL PHENYL AMINO)-2-PROPENAL** solid
- Spatula
- Weighing paper or boat
- Analytical balance
- Appropriate solvent (e.g., DMSO, DMF, Ethanol - compatibility should be confirmed)
- Vials with caps

Procedure:

- Ensure all operations are conducted within a certified chemical fume hood.
- Don appropriate PPE: chemical safety goggles, lab coat, and compatible chemical-resistant gloves.

- Allow the container of **E-3-(METHYL PHENYL AMINO)-2-PROPENAL** to equilibrate to room temperature before opening to prevent moisture condensation.
- Carefully open the container. Avoid inhaling any dust.
- Using a clean spatula, dispense the desired amount of the solid onto weighing paper or a weighing boat on an analytical balance.
- Promptly and securely close the main container.
- Transfer the weighed solid to a suitable vial for dissolution or reaction.
- If preparing a stock solution, add the appropriate solvent to the desired concentration and cap the vial tightly.
- Clean the spatula and any contaminated surfaces with a suitable solvent and dispose of the cleaning materials as hazardous waste.
- Dispose of used weighing paper/boat and any other contaminated disposable materials in the designated hazardous waste container.
- Wash hands thoroughly after completing the procedure.

## Storage Procedures

Proper storage is critical to maintain the stability and integrity of **E-3-(METHYL PHENYL AMINO)-2-PROPENAL**.

Storage Parameter	Recommendation	Rationale
Temperature	2-8°C	To minimize degradation.[2]
Atmosphere	Store in a tightly sealed container.	To prevent reaction with air and moisture.
Light	Store in an opaque or amber container.	To prevent light-induced degradation.
Incompatibilities	Store away from strong oxidizing agents, strong acids, and strong bases.	The propenal group is susceptible to reaction with these substances.

## Diagrams

### Workflow for Safe Handling of E-3-(METHYL PHENYL AMINO)-2-PROPENAL

Figure 1. Workflow for Safe Handling

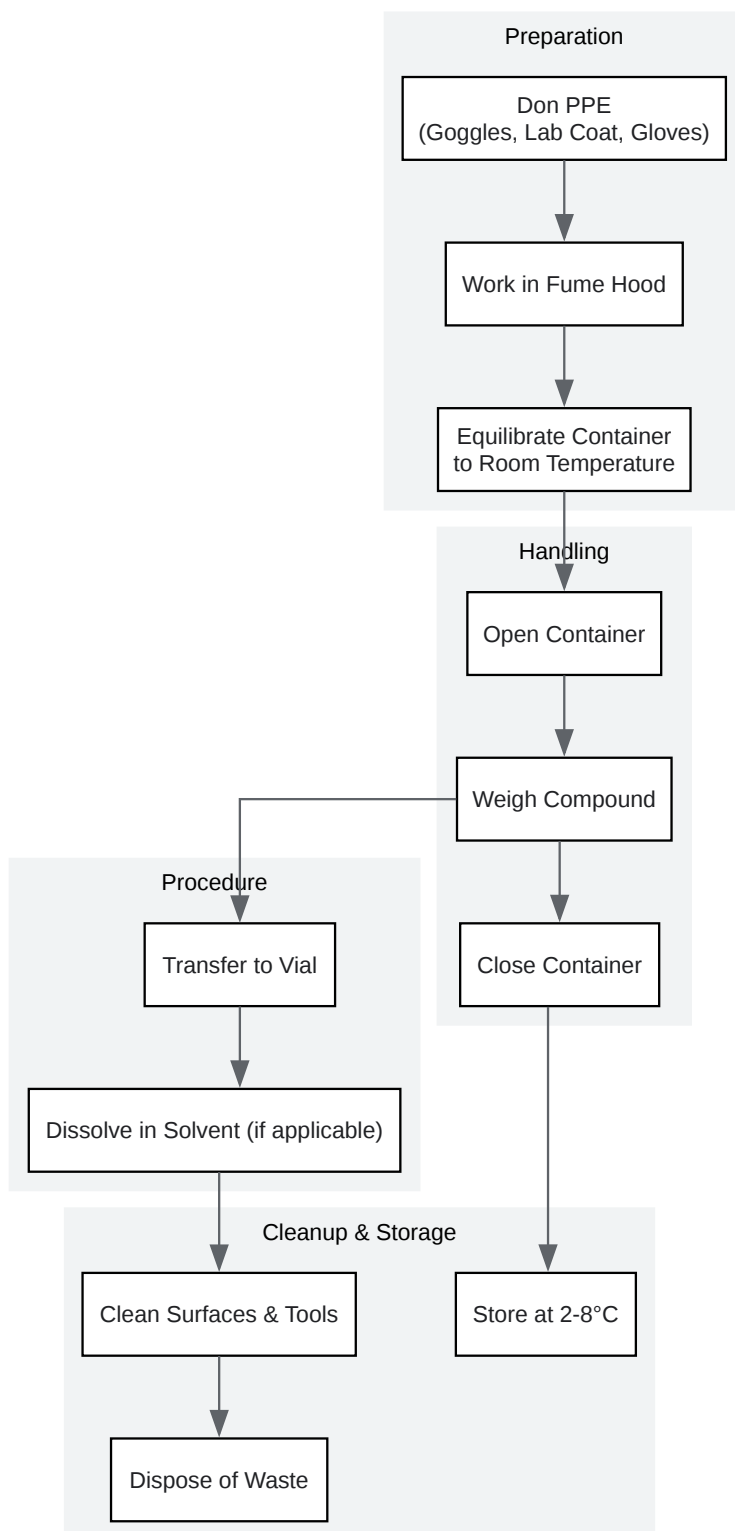
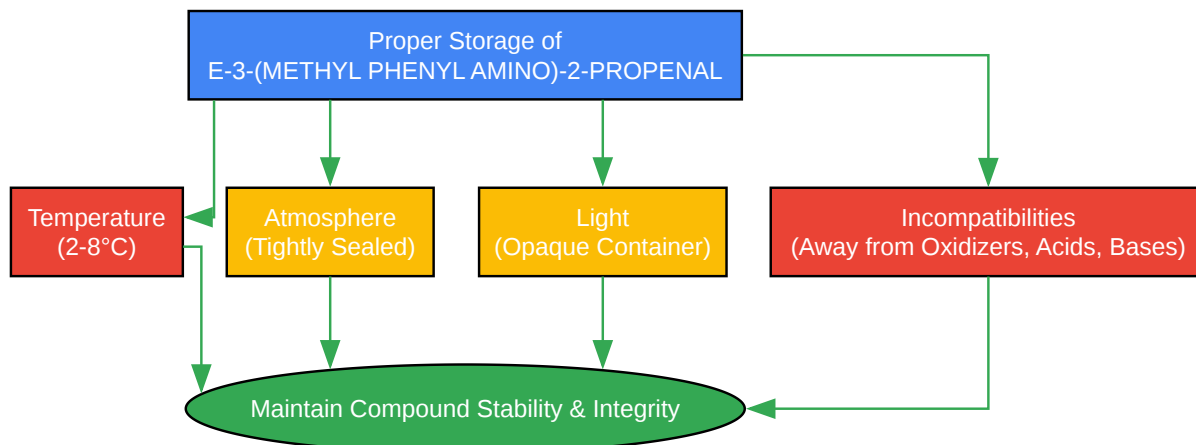


Figure 2. Storage Procedure Logic



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## References

- 1. scbt.com [scbt.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [Application Notes and Protocols for E-3-(METHYL PHENYL AMINO)-2-PROPENAL]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b023326#handling-and-storage-procedures-for-e-3-methyl-phenyl-amino-2-propenal\]](https://www.benchchem.com/product/b023326#handling-and-storage-procedures-for-e-3-methyl-phenyl-amino-2-propenal)

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